

A Comprehensive Technical Guide to the Solubility of N-Methylcyclohexylamine

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Compound of Interest

Compound Name: *N-Methylcyclohexylamine*

Cat. No.: *B046574*

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This technical guide provides an in-depth analysis of the solubility of **N-Methylcyclohexylamine** in water and various organic solvents. Understanding the solubility of this secondary aliphatic amine is crucial for its application in pharmaceutical synthesis, as a corrosion inhibitor, and as a solvent in various chemical processes. This document compiles available quantitative and qualitative data, details experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Solubility Profile of N-Methylcyclohexylamine

N-Methylcyclohexylamine, with the chemical formula $C_7H_{15}N$, is a colorless to pale yellow liquid. Its solubility is a key physicochemical property influencing its handling, application, and reaction kinetics.

Quantitative Solubility Data

The solubility of **N-Methylcyclohexylamine** in water has been determined quantitatively. The available data is summarized in the table below.

Solvent	Chemical Formula	Temperature (°C)	Solubility
Water	H ₂ O	20	5.4 g/100 mL[1][2][3][4][5]
Water	H ₂ O	20	54 g/L[6][7]

Qualitative Solubility in Organic Solvents

While specific quantitative data for the solubility of **N-Methylcyclohexylamine** in a wide range of organic solvents is not readily available in the literature, it is widely reported to be soluble in many common organic solvents. It is described as being miscible with solvents like ethanol and ether.[8] Its solubility in polar organic solvents such as ethanol and methanol is noted to be high.[8] Generally, it is considered easily soluble in organic solvents like ethanol and ether.

This high solubility in organic solvents can be attributed to the molecule's cyclohexyl and methyl groups, which are lipophilic in nature.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of amines like **N-Methylcyclohexylamine**. These protocols are based on established laboratory practices for solubility assessment.

Protocol 1: Determination of Solubility in Water

This protocol outlines the steps to quantitatively determine the solubility of **N-Methylcyclohexylamine** in water.

Materials:

- **N-Methylcyclohexylamine** (high purity)
- Distilled or deionized water
- Analytical balance
- Temperature-controlled shaker or water bath

- Centrifuge
- Calibrated volumetric flasks and pipettes
- pH meter
- Gas chromatograph (GC) or high-performance liquid chromatograph (HPLC) with a suitable detector

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **N-Methylcyclohexylamine** to a known volume of water in a sealed, temperature-controlled vessel.
 - Agitate the mixture at a constant temperature (e.g., 20°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - Allow the mixture to stand undisturbed at the constant temperature to allow for the separation of the aqueous and organic phases.
 - For a more complete separation, centrifuge the mixture at a controlled temperature.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear, saturated aqueous phase.
 - Prepare a series of standard solutions of **N-Methylcyclohexylamine** in water with known concentrations.
 - Analyze the saturated solution and the standard solutions using a calibrated analytical technique such as GC or HPLC.
- Calculation of Solubility:

- Construct a calibration curve from the analysis of the standard solutions.
- Determine the concentration of **N-Methylcyclohexylamine** in the saturated aqueous phase from the calibration curve.
- Express the solubility in desired units, such as g/100 mL or mol/L.

Protocol 2: Qualitative and Semi-Quantitative Solubility in Organic Solvents

This protocol describes a method for determining the solubility of **N-Methylcyclohexylamine** in various organic solvents.

Materials:

- **N-Methylcyclohexylamine**
- A selection of organic solvents (e.g., ethanol, methanol, acetone, diethyl ether, toluene, hexane)
- Small, sealed test tubes or vials
- Vortex mixer
- Graduated pipettes

Procedure:

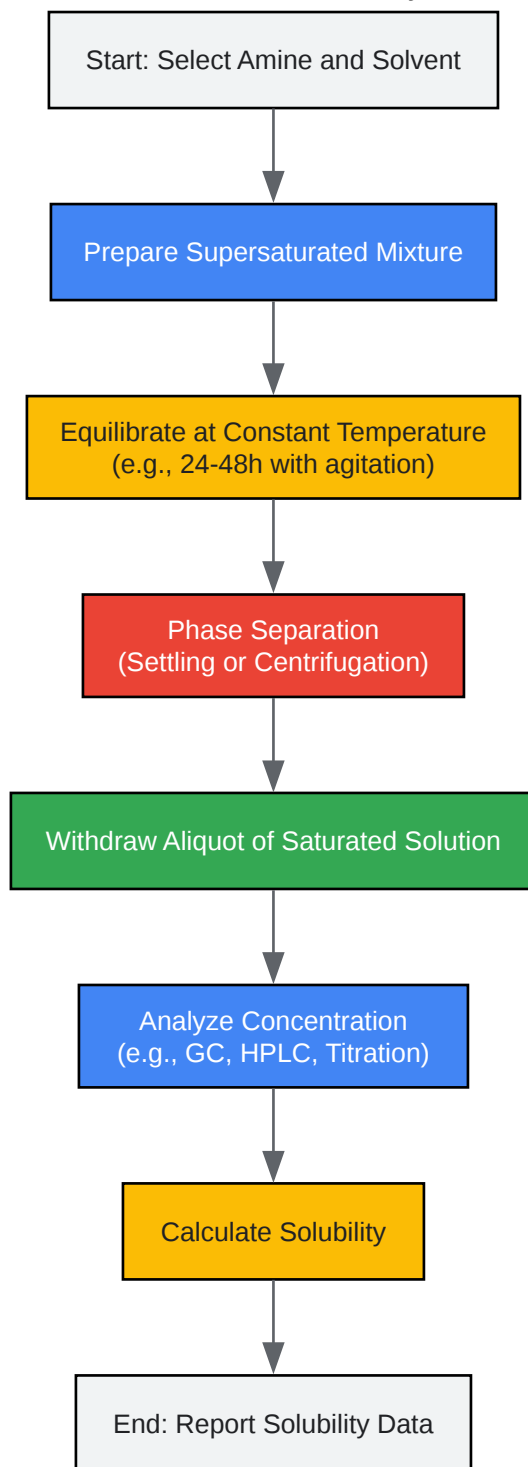
- Initial Screening:
 - In a series of labeled test tubes, add a small, known volume (e.g., 1 mL) of each organic solvent.
 - To each test tube, add a small, measured amount of **N-Methylcyclohexylamine** (e.g., 0.1 mL).
 - Seal the test tubes and vortex for a few minutes.

- Visually inspect for miscibility or the presence of a single phase. Record the observations as "miscible," "partially soluble," or "insoluble."
- Semi-Quantitative Determination (for "partially soluble" cases):
 - If the amine is not fully miscible, incrementally add small, known volumes of the organic solvent to the test tube, vortexing after each addition, until a single phase is achieved.
 - Record the total volume of solvent required to dissolve the initial amount of the amine.
 - Alternatively, to a known volume of the solvent, incrementally add small, known amounts of the amine until saturation is observed (persistent cloudiness or phase separation).

Experimental Workflow Visualization

The following diagram illustrates a general workflow for determining the solubility of an amine in a given solvent.

Experimental Workflow for Solubility Determination



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Caption: A generalized workflow for the experimental determination of amine solubility.

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